

# 4-Aminobutan-2-ol as a chiral amino alcohol scaffold

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## Compound of Interest

Compound Name: 4-Aminobutan-2-ol

Cat. No.: B1584018

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## Introduction: The Significance of 4-Aminobutan-2-ol

**4-Aminobutan-2-ol** is a bifunctional organic compound containing both an amino and a hydroxyl group. Its importance in synthetic chemistry stems from the stereocenter at the second carbon atom, which is bonded to the hydroxyl group.<sup>[1]</sup> This chirality means the compound exists as a pair of non-superimposable mirror images, the (S) and (R)-enantiomers.<sup>[1]</sup> In pharmaceutical development, the ability to synthesize a single, desired enantiomer is paramount, as different enantiomers of a drug can exhibit vastly different pharmacological activities and metabolic profiles.<sup>[1]</sup>

The presence of two distinct and reactive functional groups makes **4-aminobutan-2-ol** a versatile precursor for creating enantiomerically pure molecules.<sup>[1]</sup> It is widely utilized as a chiral building block to construct complex molecules with specific three-dimensional arrangements, as a temporary chiral auxiliary to direct the stereochemistry of a reaction, and as an intermediate in the synthesis of fine chemicals and active pharmaceutical ingredients.<sup>[1][2]</sup>

## Synthesis and Chiral Resolution

The preparation of enantiomerically pure **4-aminobutan-2-ol** can be achieved through various synthetic strategies, including asymmetric synthesis and the resolution of racemic mixtures.

### 2.1. Chemical Synthesis

A common method involves the reduction of 4-hydroxy-2-butanone oxime. This approach utilizes butyl ketol as a low-cost starting material and employs zinc as a catalyst in the presence of formic or acetic acid.[3] This method is advantageous for industrial-scale production as it avoids expensive catalysts like Raney nickel and does not require high-pressure or oxygen-free conditions.[3]

## 2.2. Chemoenzymatic Synthesis

Chemoenzymatic methods offer a green and highly selective alternative for producing chiral amino alcohols.[1] Engineered amine dehydrogenases (AmDHs) have been successfully used for the asymmetric reductive amination of  $\alpha$ -hydroxy ketones.[4] While specific data for **4-aminobutan-2-ol** is limited, studies on analogous substrates like 1-hydroxy-2-butanone demonstrate the potential of this method to achieve high conversions (91-99%) and excellent enantioselectivity (>99% ee).[4]

## 2.3. Chiral Resolution

For racemic mixtures of **4-aminobutan-2-ol**, chiral resolution is a critical step to separate the enantiomers.[1] This can be accomplished by using a chiral resolving agent, such as L-(+)-tartaric acid or D-(-)-tartaric acid, to form diastereomeric salts that can be separated by crystallization due to their different solubilities.[5]

# Physicochemical and Spectroscopic Data

The fundamental properties of **4-aminobutan-2-ol** are summarized below. Spectroscopic data, including NMR and IR, are available for detailed structural characterization.[6][7]

Property	Value
IUPAC Name	4-aminobutan-2-ol[7]
Synonyms	4-Amino-2-butanol, 3-Hydroxybutylamine[7][8]
Molecular Formula	C4H11NO[7][9]
Molecular Weight	89.14 g/mol [7]
CAS Number	39884-48-5 (for racemate)[7][9]
(S)-enantiomer CAS	114963-62-1 (Incorrectly listed in a source, correct CAS for S is 7853263)[10]
(R)-enantiomer CAS	114963-62-1[11]
Appearance	Clear colorless to faintly yellow liquid[8]

## Applications as a Chiral Scaffold

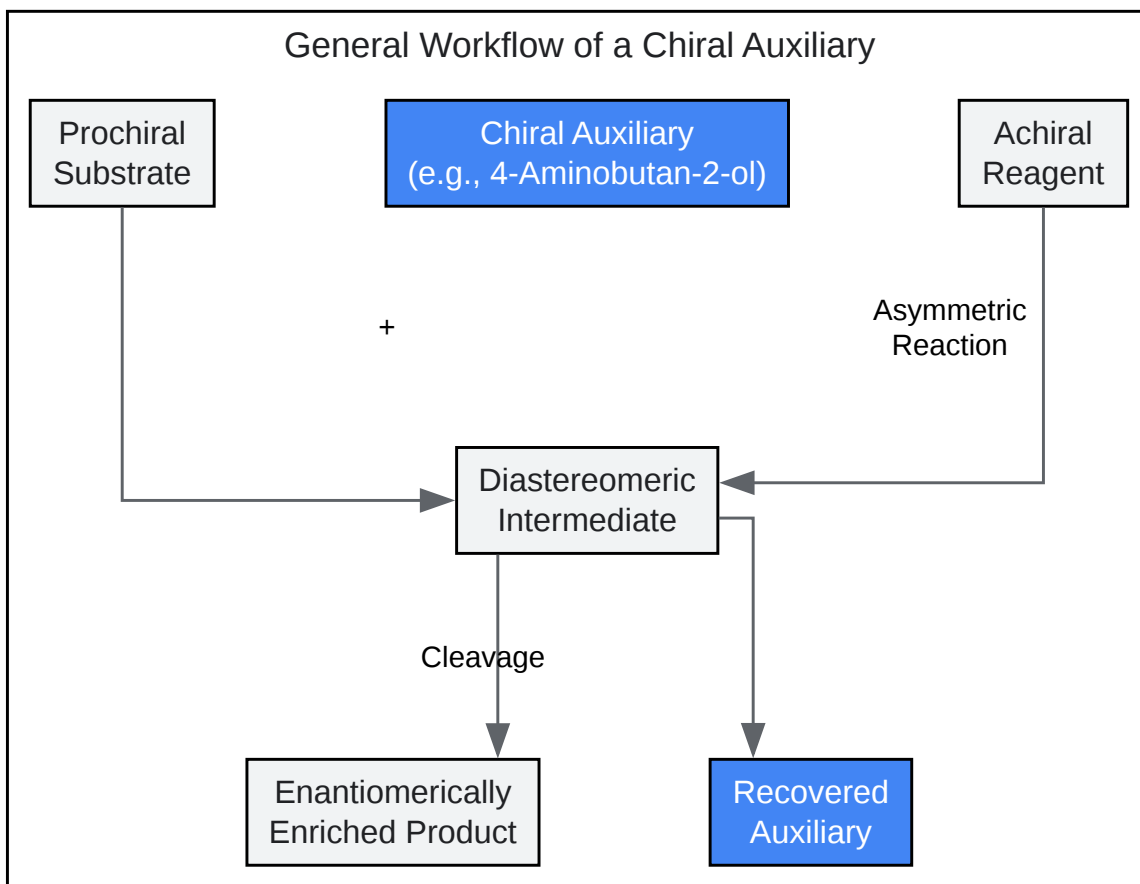
The unique structure of **4-aminobutan-2-ol** makes it a valuable scaffold in various areas of asymmetric synthesis.

### 4.1. Chiral Building Block

As a chiral building block, it serves as a foundational structure that can be elaborated upon to generate a diverse array of more complex molecules.[1] The distinct reactivity of its amino and hydroxyl groups allows for selective transformations. For instance, it is used in the synthesis of compounds with potential biological activity through reactions like reductive amination.[1]

### 4.2. Chiral Auxiliary

A chiral auxiliary is an enantiomerically pure compound that is temporarily incorporated into a substrate to control the stereochemical outcome of a reaction.[1] After the desired stereocenter is created, the auxiliary is removed and can often be recovered.[1] The defined stereochemistry of **4-aminobutan-2-ol** makes it an effective chiral auxiliary for various asymmetric transformations.[1]



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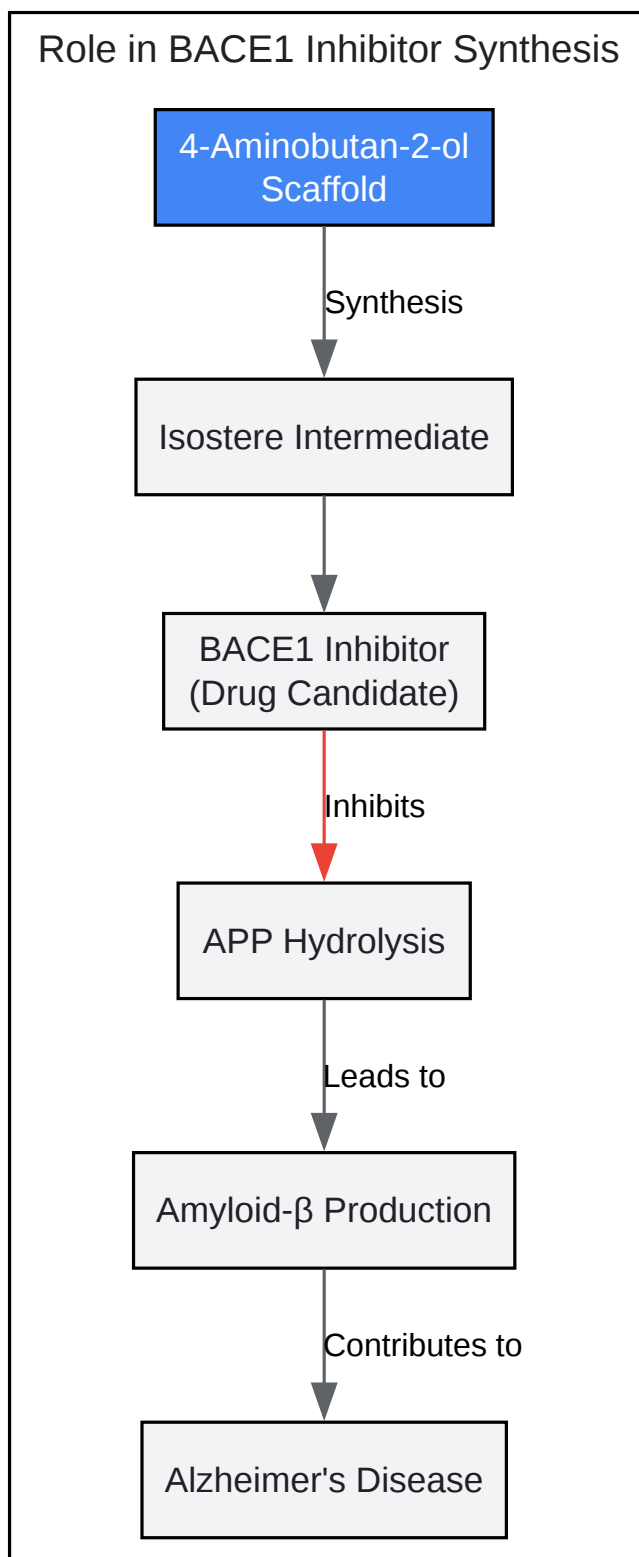
Caption: General workflow illustrating the use of a chiral auxiliary.

#### 4.3. Precursor for Chiral Ligands

In asymmetric catalysis, chiral ligands are essential for creating a chiral environment around a metal center, thereby influencing the stereochemical outcome of a reaction.<sup>[1]</sup> Amino alcohols like **4-aminobutan-2-ol** are valuable precursors for the synthesis of these crucial chiral ligands.<sup>[1][12]</sup>

#### 4.4. Intermediate in Drug Discovery

The scaffold is a valuable intermediate in the synthesis of pharmaceuticals.<sup>[1]</sup> A notable example is its application in the development of BACE1 inhibitors for the potential treatment of Alzheimer's disease.<sup>[1]</sup> In this context, isosteres derived from **4-aminobutan-2-ol** can mimic the transition state of Amyloid Precursor Protein (APP) hydrolysis, thus inhibiting the BACE1 enzyme responsible for the production of amyloid- $\beta$  plaques.<sup>[1]</sup>



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- To cite this document: BenchChem. [4-Aminobutan-2-ol as a chiral amino alcohol scaffold]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584018#4-aminobutan-2-ol-as-a-chiral-amino-alcohol-scaffold]

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